17alpha-Neriifolin: A Comprehensive Technical Guide to its Toxicity Profile

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Compound of Interest

Compound Name:	*17alpha-Neriifolin*
CAS No.:	*7044-31-7*
Cat. No.:	*B602806*

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Abstract

17alpha-Neriifolin, a potent cardenolide cardiac glycoside isolated from the seeds of Cerbera odollam, presents a significant toxicological profile of interest to researchers in pharmacology and drug development. This technical guide provides an in-depth analysis of the toxicity of **17alpha-Neriifolin**, with a focus on its mechanism of action, clinical and non-clinical manifestations of toxicity, and detailed experimental protocols for its assessment. While specific LD50 values for **17alpha-Neriifolin** are not readily available in the public domain, this guide offers a comprehensive framework for understanding and evaluating its toxic potential.

Introduction: The Profile of a Potent Cardenolide

17alpha-Neriifolin is a member of the cardiac glycoside family, a class of naturally derived compounds known for their profound effects on cardiac muscle.[1] It is prominently found in the seeds of the Cerbera odollam tree, notoriously known as the "suicide tree" due to the high toxicity of its seeds.[1][2] Like other cardiac glycosides, such as digoxin, **17alpha-Neriifolin** has a narrow therapeutic index, and exposure to high doses can lead to severe and often fatal

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cardiotoxicity.[1] Understanding the intricate details of its toxicity is paramount for forensic toxicology, clinical management of poisoning cases, and for exploring any potential therapeutic applications of this class of molecules.

The Core of Toxicity: Mechanism of Action

The primary mechanism of toxicity for **17alpha-Neriifolin**, and indeed all cardiac glycosides, is the inhibition of the sodium-potassium adenosine triphosphatase (Na+/K+-ATPase) pump.[3] This enzyme is crucial for maintaining the electrochemical gradients of sodium and potassium ions across the cell membrane of cardiomyocytes.

Inhibition of the Na+/K+-ATPase pump by **17alpha-Neriifolin** leads to a cascade of events:

- Increased Intracellular Sodium: The primary consequence of pump inhibition is the accumulation of sodium ions inside the cardiac muscle cells.
- Altered Sodium-Calcium Exchange: The elevated intracellular sodium concentration reduces the efficiency of the sodium-calcium (Na+/Ca2+) exchanger to extrude calcium from the cell.
- Increased Intracellular Calcium: This leads to a significant increase in the intracellular calcium concentration ([Ca2+]i).
- Enhanced Contractility and Arrhythmogenesis: The elevated [Ca2+]i enhances the force of myocardial contraction (positive inotropic effect). However, at toxic concentrations, this calcium overload leads to delayed afterdepolarizations, increased automaticity, and a heightened risk of life-threatening cardiac arrhythmias.[3]

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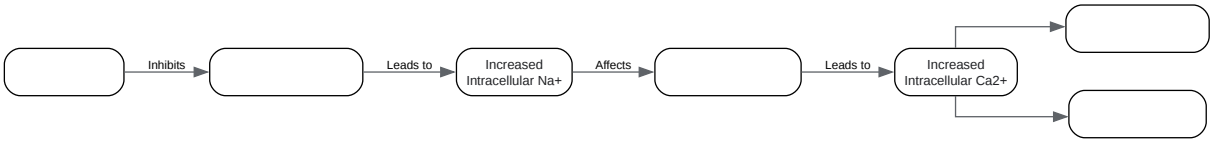

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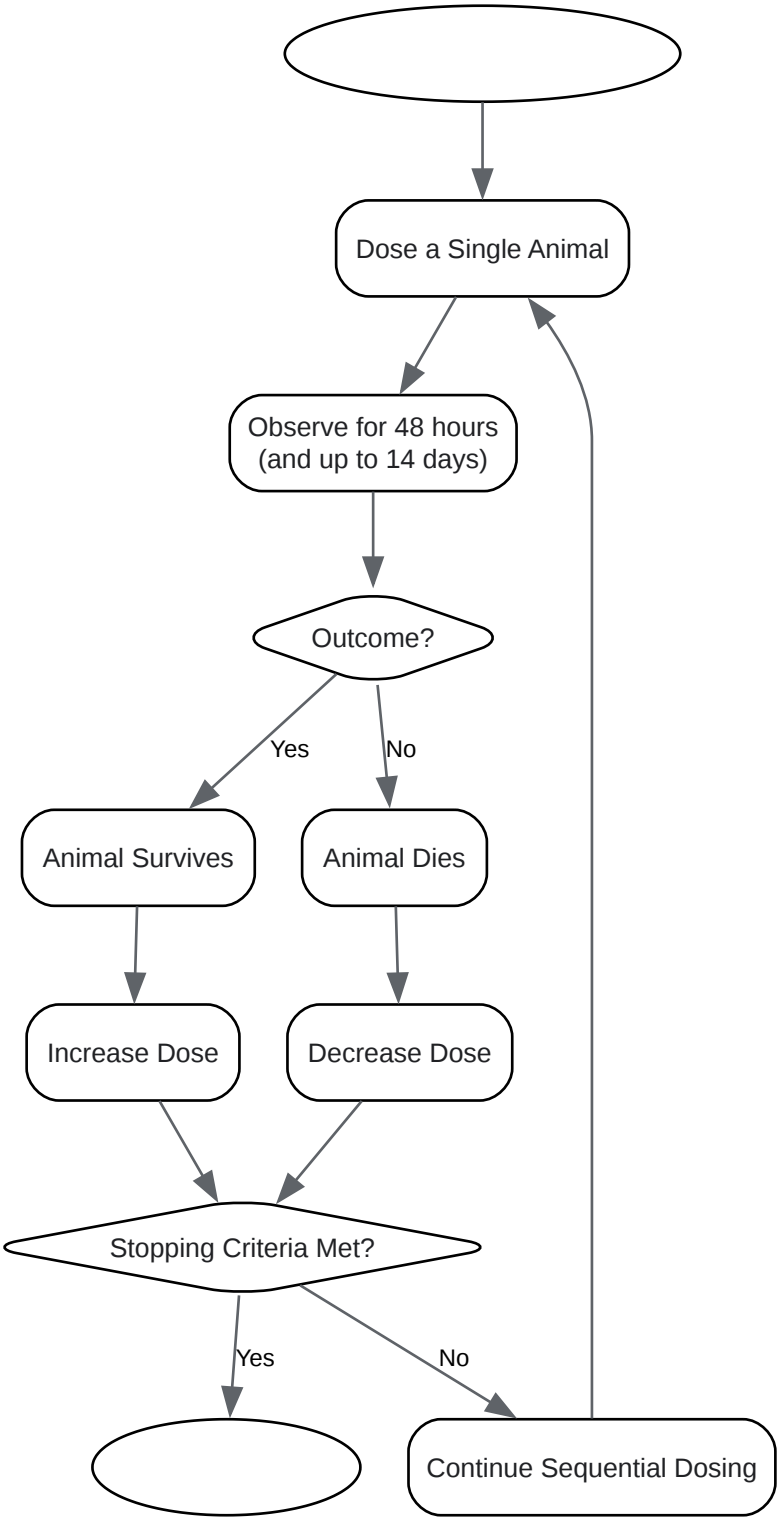

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Figure 2: Experimental workflow for the OECD 425 Up-and-Down Procedure.

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In Vitro Cytotoxicity Assessment (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability. [4][5] Objective: To determine the cytotoxic effects of **17alpha-Neriifolin** on a relevant cell line (e.g., human cardiomyocytes or a cancer cell line).

Materials:

- 96-well cell culture plates
- Cell line of interest
- Complete cell culture medium
- **17alpha-Neriifolin**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) * Solubilization solution (e.g., DMSO or a solution of 10% Triton X-100 in acidified isopropanol)
- Microplate reader

Methodology:

- Cell Seeding: Seed cells into a 96-well plate at an appropriate density and allow them to adhere and grow for 24 hours. [6]2. Compound Treatment: Prepare serial dilutions of **17alpha-Neriifolin** in cell culture medium and add them to the wells. Include a vehicle control (medium with the same concentration of the solvent used to dissolve **17alpha-Neriifolin**) and a blank (medium only).
- Incubation: Incubate the plate for a predetermined period (e.g., 24, 48, or 72 hours) at 37°C in a humidified CO2 incubator.
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C. [4]During this time, metabolically active cells will convert the yellow MTT into purple formazan crystals.

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- Solubilization: Carefully remove the medium and add 100-250 µL of solubilization solution to each well to dissolve the formazan crystals. [6]6. Absorbance Measurement: Measure the absorbance of each well at a wavelength of 550-600 nm using a microplate reader. [4]7. Data Analysis: Calculate the percentage of cell viability for each concentration of **17alpha-Neriifolin** relative to the vehicle control. The IC50 (half-maximal inhibitory concentration) can be determined from the dose-response curve.

In Vitro Cardiotoxicity Assessment (Multi-electrode Array with hiPSC-Cardiomyocytes)

Human induced pluripotent stem cell-derived cardiomyocytes (hiPSC-CMs) cultured on multi-electrode arrays (MEAs) provide a powerful tool for assessing the electrophysiological effects of compounds. [7][8] Objective: To evaluate the pro-arrhythmic potential of **17alpha-Neriifolin**.

Materials:

- hiPSC-derived cardiomyocytes
- MEA system with integrated electrodes
- Appropriate cell culture medium for hiPSC-CMs
- **17alpha-Neriifolin**

Methodology:

- Cell Plating: Plate hiPSC-CMs onto fibronectin-coated MEA plates and allow them to form a spontaneously beating syncytium. [8]2. Baseline Recording: Record the baseline field potentials from the beating cardiomyocytes. Key parameters to measure include the field potential duration (FPD), beat period, and spike amplitude. [8]3. Compound Application: Add increasing concentrations of **17alpha-Neriifolin** to the wells.
- Post-treatment Recording: Record the field potentials at various time points after compound addition.
- Data Analysis: Analyze the recorded data to assess changes in electrophysiological parameters. An increase in FPD, the occurrence of early afterdepolarizations (EADs), or

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arrhythmic beating patterns are indicative of pro-arrhythmic risk. [7]

Conclusion

17alpha-Neriifolin is a highly toxic cardiac glycoside with a well-defined mechanism of action centered on the inhibition of the Na+/K+-ATPase pump. While specific LD50 data remains elusive in the reviewed literature, the profound cardiotoxic effects observed in clinical cases of Cerbera odollam poisoning underscore its potent lethality. The experimental protocols outlined in this guide provide a robust framework for the comprehensive toxicological evaluation of **17alpha-Neriifolin** and other cardiac glycosides. Further research to determine the precise LD50 values of this compound is warranted to complete its toxicological profile and aid in risk assessment and the development of potential therapeutic or diagnostic applications.

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